

A Comprehensive Technical Guide to the Safe Handling of Stearic Acid-d35

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Compound of Interest

Compound Name: Stearic Acid-d35

Cat. No.: B099391

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and experimental considerations for **Stearic Acid-d35** (CAS No: 17660-51-4). Designed for laboratory personnel, it synthesizes data from safety data sheets and technical documents to ensure safe and effective use in research and development settings.

Compound Identification and Properties

Stearic Acid-d35 is a deuterated form of stearic acid, a saturated long-chain fatty acid.^{[1][2]}

The replacement of hydrogen atoms with deuterium makes it a valuable tool in metabolic research, lipidomics, and as an internal standard for quantitative analysis by mass spectrometry.^{[1][3][4]} Its chemical formula is $\text{CD}_3(\text{CD}_2)_{16}\text{COOH}$.^[5]

Table 1: Physical and Chemical Properties of **Stearic Acid-d35**

Property	Value	Source(s)
CAS Number	17660-51-4	[6]
Synonyms	Octadecanoic-d35 acid, C18:0-d35	[7]
Molecular Formula	C ₁₈ D ₃₅ HO ₂	[8]
Molecular Weight	~319.69 g/mol	[5][8]
Appearance	White solid, crystalline flakes, or powder	[3][9][10]
Melting Point	68-70 °C	[3][5]
Boiling Point	361 °C	[3][5]
Flash Point	113 °C (Closed cup)	[5]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, ether, chloroform, and benzene.[3][9]	[3][9]
Isotopic Purity	≥98 atom % D	[5][11]
Chemical Purity	≥98-99%	[2][11]

Hazard Identification and Toxicology

The hazard classification for **Stearic Acid-d35** can vary between suppliers. It is crucial to consult the specific safety data sheet provided with the product. Generally, it is considered a substance with low toxicity but can cause irritation.

Table 2: GHS Hazard Classifications

Hazard	GHS Classification	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity	Category 3 (Respiratory)	H335: May cause respiratory irritation

Source:[6]

Some suppliers classify the substance as non-hazardous under the Globally Harmonized System (GHS).[7] However, due to its irritant properties, proper precautions should always be taken.

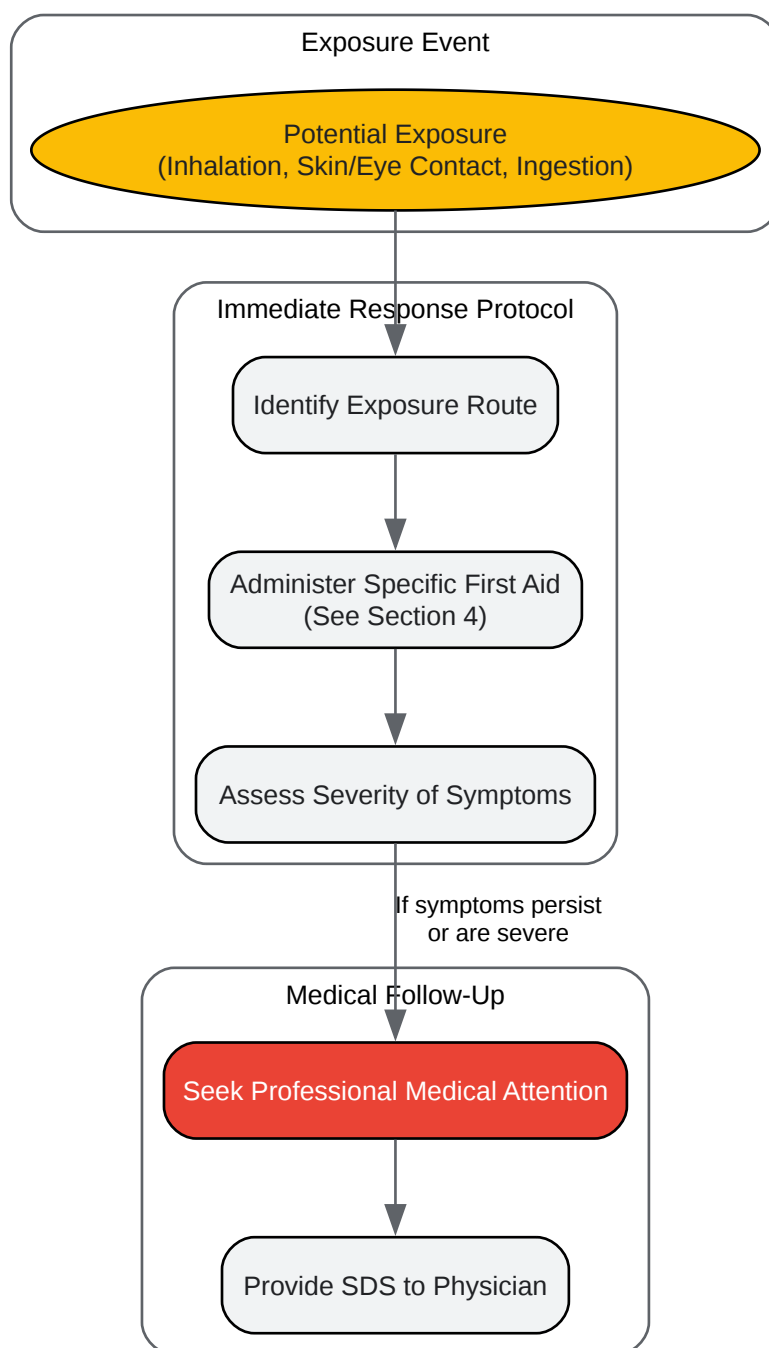
Toxicological Data

Toxicological data for the deuterated form is limited. The values below are for the non-deuterated Stearic Acid (CAS 57-11-4), which is structurally similar.

Table 3: Acute Toxicity Data for Stearic Acid (Non-Deuterated)

Route	Species	Value	Source(s)
Oral LD50	Rat	4,600 mg/kg	[12]
Dermal LD50	Rabbit	> 5,000 mg/kg	[12]

Carcinogenicity: No component of this product is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, or NTP.[6]



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Caption: General hazard identification and response workflow.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintain the integrity of **Stearic Acid-d35** and ensure personnel safety.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.[6]
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[6]
- Skin and Body Protection: Wear a lab coat or other protective clothing.[6]

Engineering Controls:

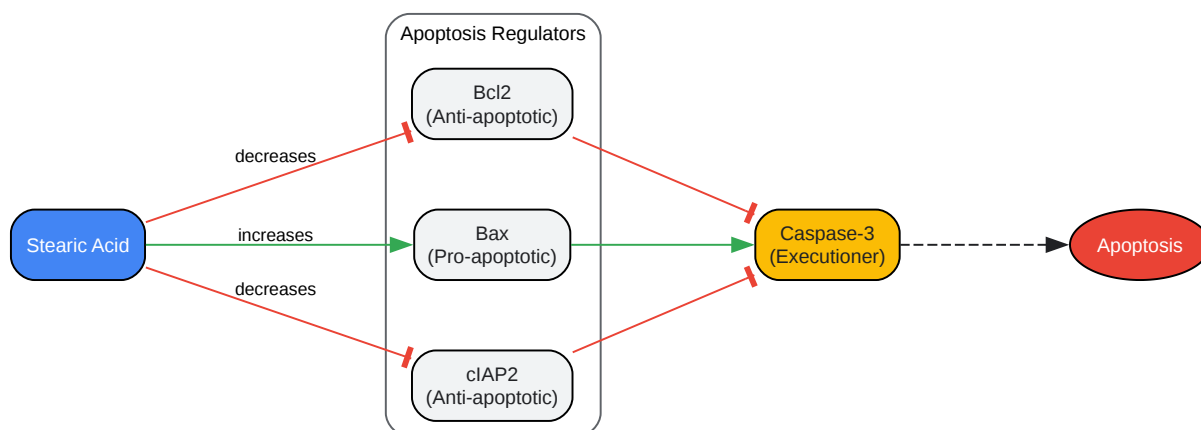
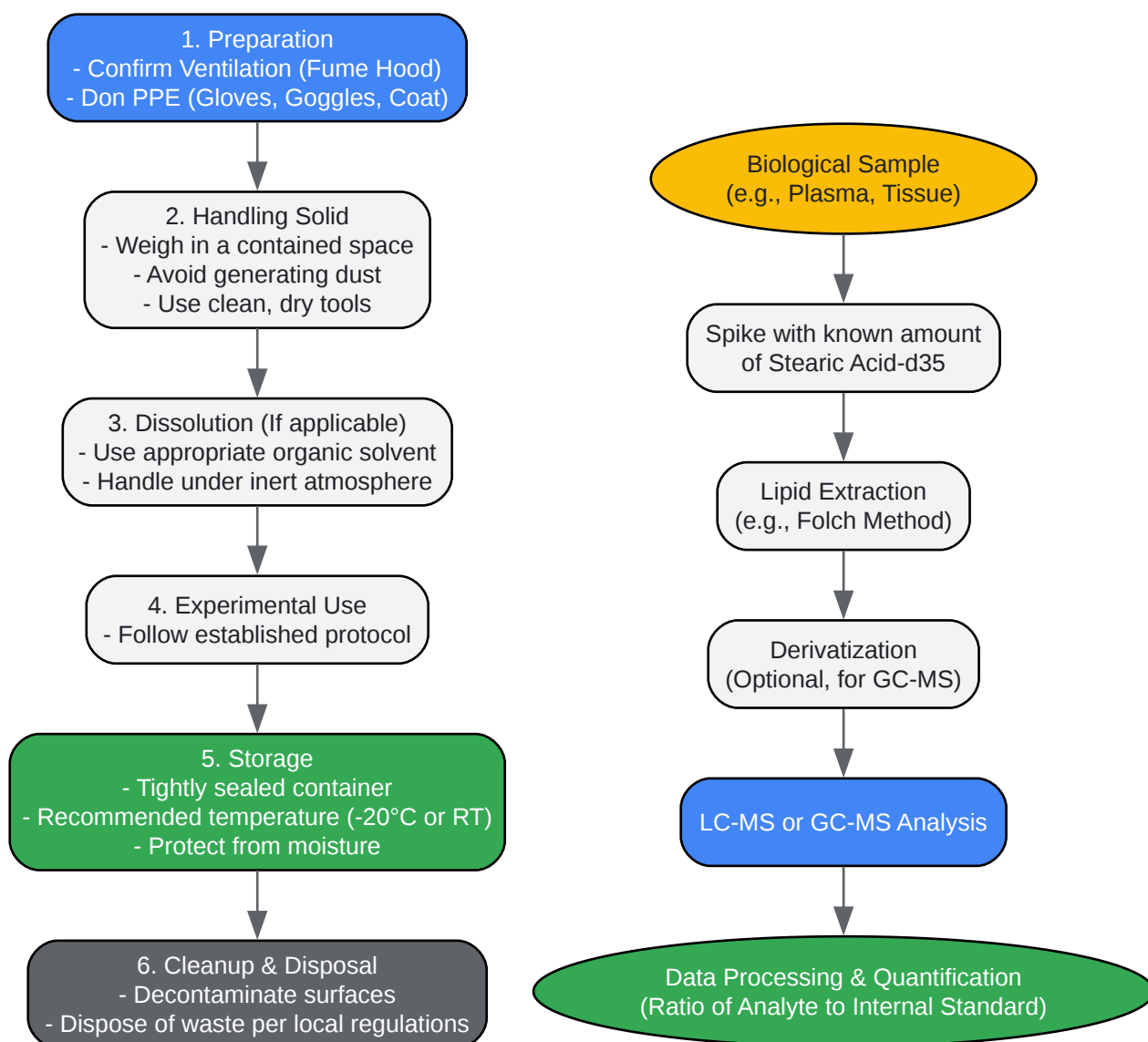
- Use only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.[6]

Handling:

- Avoid breathing dust, fumes, or vapors.[6]
- Avoid contact with skin and eyes.[6]
- Wash hands thoroughly after handling.[6][12]
- Minimize freeze-thaw cycles to maintain stability. Aliquoting into smaller, single-use vials is recommended.[11]
- To prevent hydrogen-deuterium (H-D) exchange, handle in a dry environment and under an inert atmosphere (e.g., argon or nitrogen) when possible.[13]

Storage:

- Store in a tightly closed container.
- Storage temperature recommendations vary. Some sources suggest room temperature, while others recommend -20°C for long-term stability, especially when dissolved in a solvent. [2][11][14] Always follow the supplier's recommendation.
- Store locked up and in a dry, well-ventilated place.[6]
- Avoid strong oxidizing agents, acids, and alkalis.[6]



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